

Precision Analysis of Geranyl Propionate: A High-Sensitivity HS-SPME-GC-MS Protocol

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Compound of Interest

Compound Name: Geranyl propionate

CAS No.: 105-90-8

Cat. No.: B091728

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Executive Summary

This application note details a robust, solvent-free methodology for the quantification of **Geranyl propionate** (trans-3,7-Dimethyl-2,6-octadien-1-yl propionate) in complex matrices using Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Geranyl propionate is a monoterpene ester critical to the flavor and fragrance industries (rose/fruity notes) and increasingly relevant in pharmaceutical research for its antimicrobial and anti-inflammatory potential. Traditional liquid-liquid extraction often results in analyte loss or solvent masking. This protocol utilizes the 50/30 µm DVB/CAR/PDMS fiber to maximize recovery of this semi-volatile ester, ensuring high sensitivity (ppb level) and reproducibility (RSD < 5%).

Chemical Profile & Target Analytes[1][2][3][4][5][6][7][8]

Before initiating extraction, the physicochemical behavior of the analyte must be understood to select the correct SPME coating.

Property	Value	Implication for SPME
Analyte	Geranyl Propionate	Target Molecule
CAS No.	105-90-8	Verification ID
MW	210.31 g/mol	Semi-volatile range
Log P	4.2 (Hydrophobic)	High affinity for non-polar phases, but requires help to release from aqueous matrices.
Boiling Point	~253 °C	Requires heated headspace (>50°C) for efficient volatilization.
Retention Index (DB-5)	~1475	Elutes in the mid-region of terpene runs.
Key MS Ions (m/z)	69 (Base), 41, 93, 136	69 is the quantification ion; 93/136 are qualifiers.

Strategic Method Design

Fiber Selection: The Triple-Phase Advantage

For **Geranyl propionate**, a single-phase PDMS fiber is often insufficient due to the compound's intermediate volatility and polarity. We utilize a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- DVB (Divinylbenzene): Retains aromatics and larger volatiles.
- Carboxen: Traps smaller, volatile fragments.
- PDMS: Acts as the binder and extracts non-polar backbones.

- Justification: This "bipolar" fiber covers the C3–C20 range, providing superior recovery for terpene esters compared to 100 µm PDMS alone [1, 2].

Thermodynamic Optimization (Salting Out)

Geranyl propionate is hydrophobic (Log P 4.2). In aqueous or semi-aqueous matrices, it partitions strongly into the organic matter.

- Mechanism: Adding NaCl (30% w/v) increases the ionic strength of the solution. This decreases the solubility of the hydrophobic ester in the water phase ("salting out"), driving the partition coefficient () in favor of the headspace, thereby increasing sensitivity [3].

Experimental Protocol

Sample Preparation

Reagents:

- **Geranyl propionate** analytical standard (≥97%).
- Internal Standard (ISTD): Nonyl acetate or 2-Octanol (50 µg/mL in methanol).
- Sodium Chloride (NaCl), analytical grade, baked at 400°C to remove organics.
- Matrix: Milli-Q water (for calibration) or target sample (fruit pulp, serum, formulation).

Workflow:

- Weigh 2.0 g of sample (or 2 mL liquid) into a 20 mL headspace vial.
- Add 0.5 g NaCl (saturation).
- Add 10 µL of Internal Standard solution.
- Seal immediately with a magnetic screw cap (PTFE/Silicone septum).
- Vortex for 30 seconds to dissolve salt and homogenize.

SPME Automated Workflow

Instrument: TriPlus RSH or PAL System / Agilent 7890B/5977B (or equivalent).

Parameter	Setting	Rationale
Fiber	50/30 µm DVB/CAR/PDMS	Broad range recovery (Gray hub).
Incubation Temp	60 °C	Sufficient to volatilize esters without thermal degradation.
Incubation Time	15 min	Establishes sample-headspace equilibrium.
Agitation	500 rpm (Intermittent)	Accelerates mass transfer to headspace.
Extraction Time	40 min	Critical for equilibrium of semi-volatiles like geranyl esters [4].
Desorption Temp	250 °C	Flash desorption to prevent peak broadening.
Desorption Time	3 min	Ensures zero carryover.

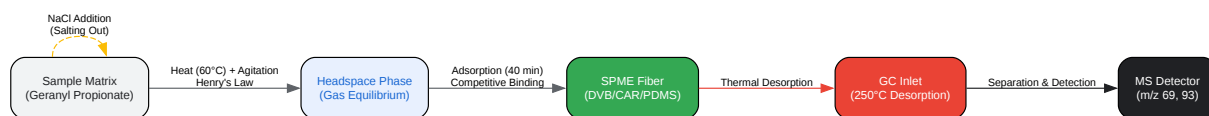
GC-MS Acquisition Parameters

Component	Parameter	Setting
Inlet	Mode	Splitless (1 min), then Split 1:20 (purge flow 50 mL/min).
Liner	0.75 mm ID SPME liner (straight, deactivated).	
Column	Type	DB-5MS UI (30 m × 0.25 mm × 0.25 µm).
Flow	He @ 1.0 mL/min (Constant Flow).	
Oven	Initial	50 °C (Hold 2 min).
Ramp 1	5 °C/min to 180 °C.	
Ramp 2	20 °C/min to 280 °C (Hold 3 min).	
MSD	Transfer Line	280 °C.
Source Temp	230 °C.	
Quad Temp	150 °C.	
Scan Mode	SIM/Scan. SIM Ions: 69, 93, 136.	

Visualized Workflows

SPME Extraction Logic

The following diagram illustrates the physicochemical pathway of the analyte during the extraction process.

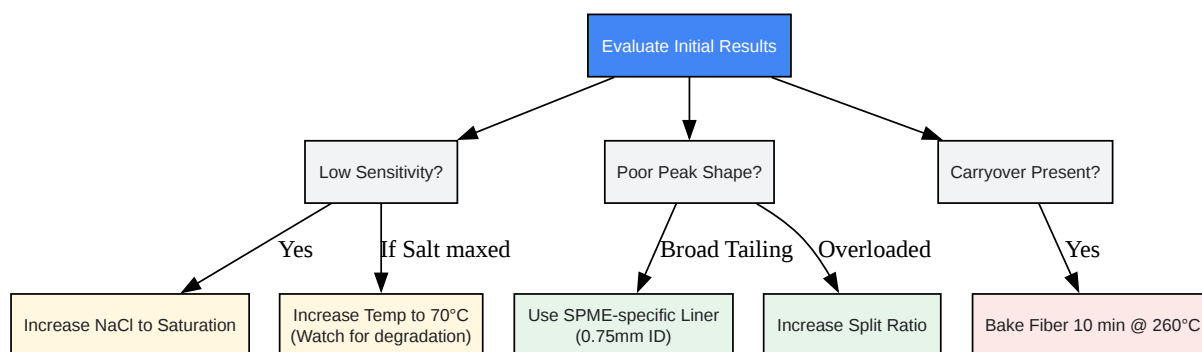


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Figure 1: Physicochemical pathway of **Geranyl Propionate** from matrix to detection.

Method Optimization Decision Tree

Use this logic flow to troubleshoot or optimize the method for your specific matrix.



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Figure 2: Decision tree for optimizing recovery and chromatographic performance.

Data Analysis & Validation

Identification Criteria

A positive identification requires meeting three criteria:

- Retention Time (RT): Must match standard within ± 0.05 min.
- Retention Index (RI): Calculated RI must be within ± 10 units of literature value (1475 on DB-5) [5].
- Spectral Match:
 - m/z 69: Base peak (isoprenoid fragment).

- m/z 136: [M - C₃H₆O₂]⁺ (Loss of propionic acid).
- m/z 93: C₇H₉⁺ fragment.
- Note: The molecular ion (210) is often very weak (<1%).

Quantification (Internal Standard Method)

Calculate the Response Factor (

) using the Internal Standard (ISTD):

Unknown Concentration (

):

Validation Metrics (Typical Performance)

Metric	Acceptance Criteria	Typical Result
Linearity ()	> 0.990	0.998 (10–1000 ng/g)
LOD (S/N > 3)	Matrix Dependent	~1–5 ng/g (ppb)
Recovery	80–120%	92% (Spiked Fruit Matrix)
Precision (RSD)	< 15%	4.5% (n=6)

Troubleshooting & Maintenance

- **Fiber Life:** The DVB/CAR/PDMS fiber is fragile. Avoid direct immersion in sugars/proteins. If the fiber coating looks dark or stripped, replace it.
- **Peak Tailing:** Usually indicates a dirty inlet liner. Change the liner every 50–100 injections.
- **Moisture Control:** Excess water in the MS source can damage filaments. Ensure the desorption time is not excessive (3 min is usually sufficient) and the split vent opens after 1 minute to purge residual water.

References

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